

Comparative Kinetics of Fluorescent Red 630 Cellular Uptake

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Compound of Interest

Compound Name: *Fluorescent red 630*

CAS No.: 375395-99-6

Cat. No.: B3340300

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Content Type: Publish Comparison Guide Audience: Senior Scientists, Bioengineers, Drug Development Leads

Executive Summary: The Kinetic Landscape

Fluorescent Red 630 (typically a bridged hemicyanine derivative, e.g., Sigma #55817) occupies a specific niche in cellular labeling: it is a fluorogenic, red-excitable probe often used for labeling bioconjugates (proteins, antibodies, nanoparticles) or direct membrane staining.

Unlike CellTracker™ Red CMTPIX (a chloromethyl derivative that reacts with intracellular thiols for long-term retention) or DiD (a lipophilic carbocyanine for membrane tracing), FR630 is characterized by fast association kinetics and a significant fluorogenic "turn-on" effect (up to 10-fold) upon binding to hydrophobic pockets or proteins. This makes it superior for monitoring binding events and early-stage uptake, whereas CellTracker is superior for multi-generational tracking.

Performance Matrix: FR630 vs. Competitors

Feature	Fluorescent Red 630	CellTracker™ Red CMTPX	DiD (Lipophilic Tracer)
Core Chemistry	Bridged Hemicyanine	Chloromethyl derivative	Carbocyanine (C18 chains)
Excitation/Emission	633 nm / 650 nm	577 nm / 602 nm	644 nm / 665 nm
Uptake Mechanism	Passive diffusion / Conjugate uptake	Passive diffusion + GST reaction	Lipid partitioning
Uptake Kinetics ()	Fast (< 10 min)	Moderate (30–45 min)	Fast (< 5 min)
Signal Retention	Moderate (leakage possible if not conjugated)	High (covalent thiol bond)	High (membrane anchored)
Fluorogenic Turn-On	High (Low background in media)	Low (Always fluorescent)	Moderate (Enhances in lipids)
Primary Use Case	Kinetic binding assays, Conjugate tracking	Long-term proliferation tracking	Membrane fusion, vesicle tracking

Mechanistic Insight: Why Kinetics Differ

To optimize your protocol, you must understand the causality behind the uptake profiles.

Fluorescent Red 630: The "Turn-On" Sensor

FR630 is a hemicyanine dye. In aqueous solution (culture media), it exhibits low quantum yield due to free rotation around the methine bridge, which dissipates energy non-radiatively. Upon binding to a rigid environment (cell membrane, hydrophobic protein pocket, or nucleic acid), this rotation is restricted, restoring radiative decay (fluorescence).

- Kinetic Implication: You see the signal "jump" almost immediately upon cell association, providing a real-time readout of adsorption/uptake without a wash step.

CellTracker Red CMTPX: The "Time-Bomb"

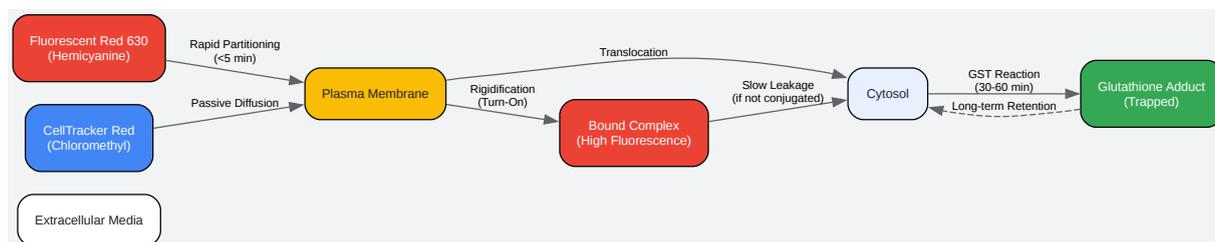
This dye passes through the membrane passively but requires a second step: an intracellular reaction with glutathione S-transferase (GST).

- Kinetic Implication: The signal stabilizes only after the enzymatic reaction completes (30–60 mins). It requires a "incubation + recovery" period for the unreacted dye to pump out, making it poor for

kinetic studies.

Visualization of Uptake Pathways

The following diagram illustrates the differential entry and retention logic for these probes.



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Caption: Comparative uptake pathways. FR630 relies on rapid partitioning and rigidification (fluorogenic), while CellTracker relies on enzymatic trapping.

Experimental Protocol: Kinetic Uptake Assay

This protocol is designed to measure the rate of uptake (

) and plateau fluorescence (

) of FR630 compared to a control.

Objective: Determine the
of cellular uptake for FR630.

Materials

- Adherent Cells: HeLa or CHO cells (seeded at 10,000 cells/well in 96-well black/clear bottom plate).
- Dye Stock: **Fluorescent Red 630** (Sigma 55817), 1 mg/mL in DMSO.
- Control Dye: CellTracker™ Red CMTPIX (Thermo Fisher), 10 mM in DMSO.
- Imaging Buffer: HBSS with Ca²⁺/Mg²⁺, 20 mM HEPES, pH 7.4 (Serum-free to avoid non-specific albumin binding).

Workflow

- Preparation (T-24h): Seed cells. Ensure 70-80% confluency at time of assay.
- Dye Dilution (T-0):
 - Prepare 2x working solutions in Imaging Buffer.
 - Target Final Concentration: 1 μM for FR630; 5 μM for CellTracker (standard loading).
- Baseline Acquisition: Place plate in a pre-warmed (37°C) high-content imager or fluorescence plate reader. Measure background () for 5 minutes.
- Injection & Kinetic Read:
 - Inject 100 μL of 2x dye solution into wells containing 100 μL buffer.
 - Immediately begin reading fluorescence every 60 seconds for 90 minutes.
 - Wavelengths:
 - FR630: Ex 630 nm / Em 650 nm.

- CellTracker: Ex 570 nm / Em 600 nm.
- Washout (Optional for Retention):
 - After 90 mins, wash cells 3x with HBSS.
 - Replace with complete media and measure signal decay every 30 mins for 4 hours.

Data Analysis Model

Fit your raw fluorescence data (

) to a one-phase association model to derive the uptake half-life (

):

Where:

- = rate constant (
-)

Anticipated Results & Troubleshooting

Based on hemicyanine properties, expect the following comparative profiles:

Parameter	Fluorescent Red 630	CellTracker Red	Interpretation
Lag Phase	None (Immediate rise)	5–10 min lag	FR630 binds surface/membrane instantly.
Time to Plateau ()	15–20 min	45–60 min	FR630 reaches equilibrium faster.
Washout Retention	~60% retained after 1h	>90% retained after 1h	CellTracker is superior for long-term tracking.
Background Signal	Low (Fluorogenic)	High (Requires wash)	FR630 allows "no-wash" protocols in some contexts.

Troubleshooting:

- **High Background:** If FR630 background is high, it may be binding to serum albumin. **Critical Step:** Use serum-free buffer (HBSS) during the loading phase.
- **Low Signal:** FR630 quantum yield is environment-dependent. If cells are dead or membranes compromised, signal may vary. Ensure high viability (>95%).

References

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